

Incomplete Mtt group deprotection from Boc-Lys(Mtt)-OH.

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Compound of Interest

Compound Name: Boc-Lys-OH

Cat. No.: B557152

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Technical Support Center: Boc-Lys(Mtt)-OH Deprotection

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers encountering issues with the selective deprotection of the 4-methyltrityl (Mtt) group from Boc-Lys(Mtt)-OH in solid-phase peptide synthesis (SPPS).

Troubleshooting Guide

This guide addresses common problems associated with incomplete Mtt group removal and offers systematic solutions to optimize your deprotection protocol.

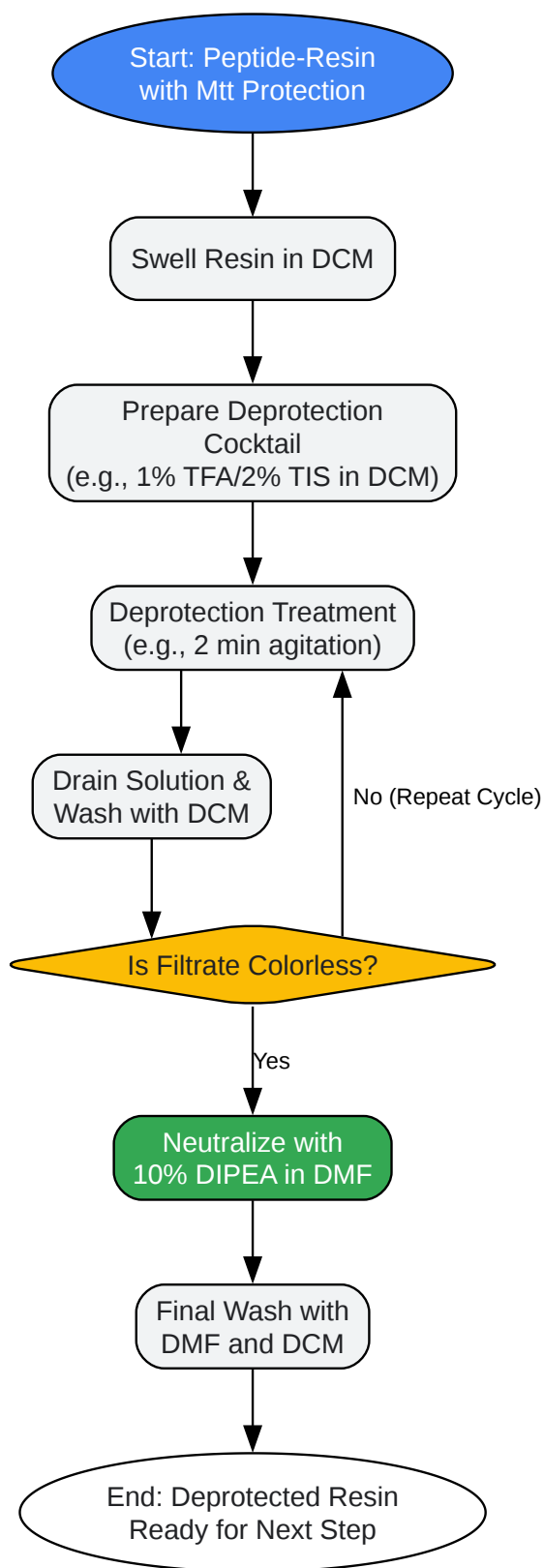
Problem: Incomplete Mtt Deprotection

Q1: I am observing incomplete removal of the Mtt group from my peptide resin. What are the potential causes and how can I improve the deprotection efficiency?

A1: Incomplete Mtt deprotection is a common issue that can arise from several factors. The key is to ensure the acidic conditions are sufficient to cleave the Mtt group without prematurely removing the α -Boc group or cleaving the peptide from the resin.^{[1][2]}

Initial Troubleshooting Steps:

- **Increase Treatment Repetitions:** Instead of a single, prolonged exposure to the deprotection solution, perform multiple, shorter treatments.^[3] This repeated exposure helps to drive the reaction to completion. For example, instead of one 30-minute treatment, try 10-15 treatments of 1-2 minutes each.^[3]
- **Monitor the Deprotection:** The release of the Mtt cation results in a distinct yellow color in the cleavage solution.^[4] Continue the deprotection cycles until this yellow color is no longer observed in the filtrate.^[3] However, be aware that the presence of scavengers like triisopropylsilane (TIS) can quench this color, making visual monitoring less reliable.^{[1][4]}
- **Optimize TFA Concentration:** If repeated treatments are still insufficient, a slight increase in the trifluoroacetic acid (TFA) concentration may be necessary. However, this should be done cautiously to maintain orthogonality with the Boc group.^[1]



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